

# 2,2'-Methylenedianiline: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: 2,2'-Methylenedianiline

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An in-depth guide to the chemical properties, synthesis, and analysis of **2,2'-Methylenedianiline** (CAS No. 6582-52-1), tailored for researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of **2,2'-Methylenedianiline**, an aromatic amine used in various industrial applications. The information is presented to support research and development activities, with a focus on its chemical and physical properties, established experimental protocols for its synthesis and analysis, and relevant safety information.

## Core Properties of 2,2'-Methylenedianiline

**2,2'-Methylenedianiline**, also known as 2,2'-Diaminodiphenylmethane, is one of six isomers of methylenedianiline.<sup>[1]</sup> It is primarily produced on a small scale for research purposes.<sup>[1]</sup> Key identifiers and physical and chemical properties are summarized in the tables below.

## Chemical Identity

Identifier	Value
Chemical Name	2,2'-Methylenedianiline[2][3]
Synonyms	2,2'-Diaminodiphenylmethane, 2,2'-Methylenebis(benzeneamine), 2-[(2-aminophenyl)methyl]aniline[2][3][4][5]
CAS Number	6582-52-1[2][4][5][6][7][8][9]
Molecular Formula	C <sub>13</sub> H <sub>14</sub> N <sub>2</sub> [2][4][7][9]
Molecular Weight	198.26 g/mol [2][7][8]
InChI Key	OHKOAJUTRVTSW-UHFFFAOYSA-N[4]

## Physicochemical Properties

Property	Value
Appearance	Solid, Light Brown to Brown[2][10]
Melting Point	134-135 °C[2]
Boiling Point	153-155 °C at 3 Torr[2]
Density	0.9877 g/cm <sup>3</sup> [2]
pKa	4.27 ± 0.10 (Predicted)[2]
Solubility	Acetonitrile (Slightly), Chloroform (Slightly)[2]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of methylenedianilines are crucial for research and safety monitoring. The following sections outline generalized protocols based on established chemical principles.

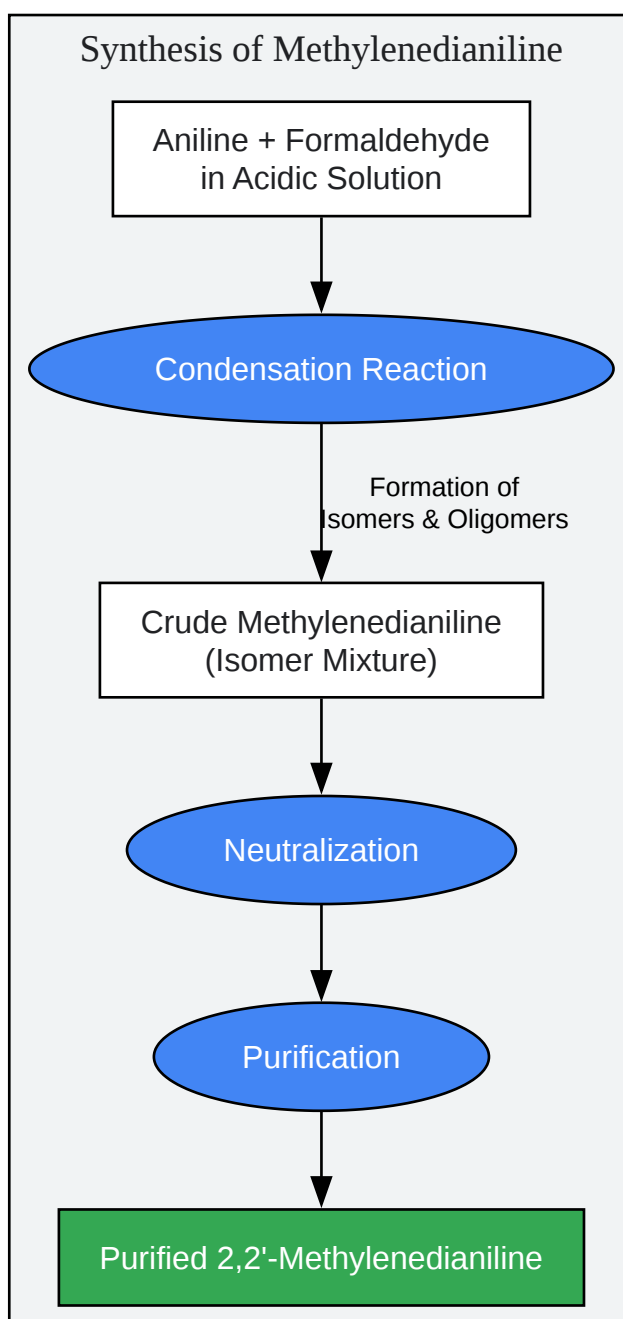
### Synthesis of Methylenedianiline

The commercial production of methylenedianiline involves the acid-catalyzed condensation reaction between aniline and formaldehyde.[10][11] This process is a critical step in the

synthesis of methylene diphenyl diisocyanate (MDI), a precursor to polyurethanes.[\[11\]](#)

#### Generalized Protocol for Acid-Catalyzed Condensation:

- An aqueous acidic solution (e.g., hydrochloric acid) is prepared in a suitable reaction vessel.
- Aniline is dissolved in the acidic solution.
- Formaldehyde is added to the solution. The molar ratio of aniline to formaldehyde is a critical parameter that influences the product distribution.[\[11\]](#)
- The reaction mixture is stirred, and the temperature is controlled. The reaction conditions are crucial for determining the quantitative and qualitative properties of the final product mixture. [\[11\]](#)
- The reaction proceeds through an SN2 mechanism, forming various isomers of methylenedianiline and higher oligomers.[\[11\]](#)
- Upon completion, the reaction mixture is neutralized to precipitate the crude product.
- The product is then isolated and purified, often through techniques like recrystallization or chromatography.



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*Figure 1: Generalized workflow for the synthesis of methylenedianiline.*

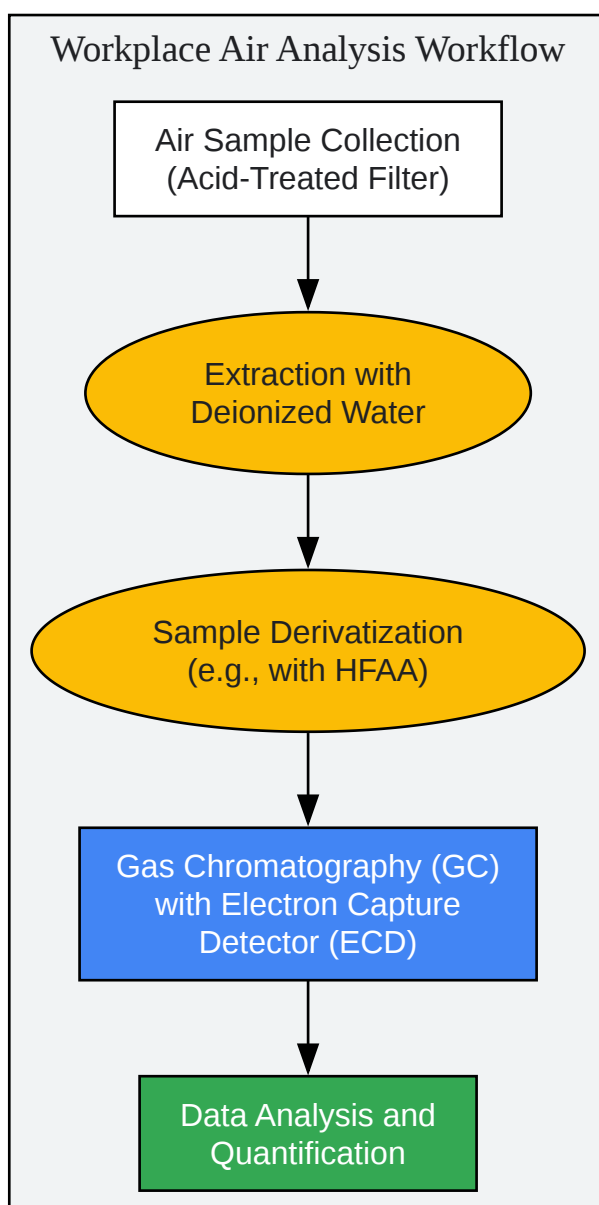
## Workplace Air Monitoring and Analysis

Due to the hazardous nature of methylenedianilines, monitoring workplace exposure is critical. The Occupational Safety and Health Administration (OSHA) provides a method for the analysis

of 4,4'-Methylenedianiline, which can be adapted for other isomers.

#### OSHA-based Analytical Protocol:

- Sample Collection:
  - Air samples are collected by drawing a known volume of air through a sulfuric acid-treated glass fiber filter using a personal sampling pump.[\[10\]](#)
  - The filter is then transferred to a vial containing deionized water.[\[10\]](#)
- Sample Preparation (Derivatization):
  - The sample is derivatized with heptafluorobutyric acid anhydride (HFAA). This step is crucial for improving the volatility and detectability of the analyte.
- Analysis:
  - The derivatized sample is analyzed by gas chromatography (GC) using an electron capture detector (ECD).[\[10\]](#)
- Quantification:
  - The concentration of methylenedianiline in the air is determined by comparing the detector response of the sample to that of analytical standards.



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Figure 2: Workflow for the analysis of airborne methylenedianiline.

## Safety and Handling

**2,2'-Methylenedianiline** is a hazardous substance that requires careful handling to avoid exposure.

## Hazard Identification

- Health Hazards: Causes skin irritation, may cause an allergic skin reaction, and causes serious eye irritation.[6] It is also harmful if swallowed.
- Physical Hazards: The fine dust of the product can lead to the danger of a dust explosion.[6]

## Recommended Handling Practices

- Engineering Controls: Use local and general ventilation to minimize exposure.[6]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses or goggles.[6]
  - Hand Protection: Wear protective gloves.[6]
  - Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory device (e.g., particulate filter).[6]
- Hygiene Measures: Do not eat, drink, or smoke in work areas.[6] Wash hands thoroughly after handling.[6] Contaminated clothing should be removed and washed before reuse.[6]

## Storage

- Store in a cool, dark, and well-ventilated place in a tightly closed container under an inert atmosphere (e.g., Nitrogen).[2][7] Recommended storage temperatures are typically between 10°C - 25°C or at room temperature.[2][7]

This technical guide provides a foundational understanding of **2,2'-Methylenedianiline** for research and development professionals. For detailed safety information and specific experimental conditions, it is essential to consult the relevant safety data sheets and peer-reviewed literature.

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